

Technical Guide: Ionization Profiling of 2-(Piperidin-4-yl)benzamide

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Compound of Interest

Compound Name: 2-(Piperidin-4-yl)benzamide
hydrochloride

CAS No.: 2140866-82-4

Cat. No.: B2409300

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Executive Summary

2-(Piperidin-4-yl)benzamide is a bifunctional scaffold frequently utilized in medicinal chemistry, particularly in the design of PARP inhibitors and GPCR ligands. Its physicochemical behavior is dominated by the piperidine secondary amine, which dictates solubility and ionization at physiological pH.

- Predicted pKa (Base): 9.6 – 10.2 (Piperidine NH)
- Predicted pKa (Acid): > 15 (Amide NH – negligible at physiological pH)
- Physiological State (pH 7.4): >99% Cationic (Protonated)
- Key Structural Feature: The ortho-substitution pattern allows for potential intramolecular hydrogen bonding between the amide carbonyl and the piperidine nitrogen, influencing conformational stability and membrane permeability.

Part 1: Structural Analysis & Theoretical pKa

Chemical Structure & Ionization Sites

The molecule consists of a benzamide core substituted at the ortho (C2) position with a piperidin-4-yl ring. To understand the ionization, we must decouple the electronic effects of the two functional groups.

Functional Group	Intrinsic pKa (Ref)	Electronic Effect in Scaffold	Predicted pKa in Scaffold
Piperidine (2° Amine)	~11.2 (Piperidine)	Inductive (-I): The benzamide group is electron-withdrawing, reducing electron density on the amine. N. Steric/H-Bond: Ortho-placement stabilizes the protonated form via H-bonding with the amide carbonyl.	9.6 – 10.2
Benzamide (1° Amide)	~ -1.5 (O-protonation)~ 23 (N-deprotonation)	Neutral at pH 1–14. Resonance stabilization prevents N-protonation.	Neutral

The "Ortho-Effect" and Intramolecular Hydrogen Bonding

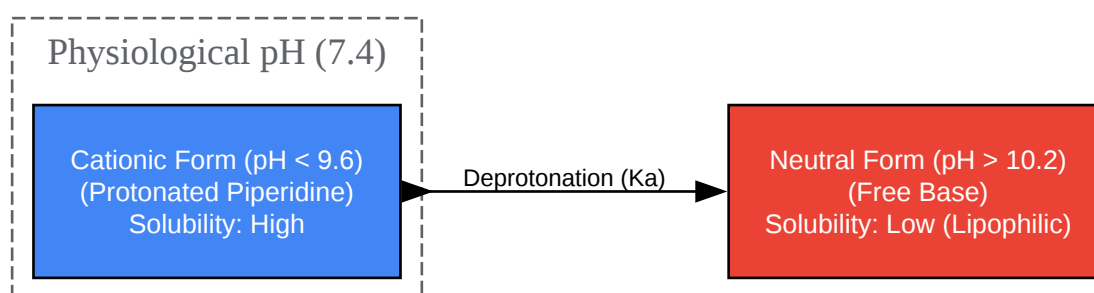
Unlike para-substituted analogs, the ortho (2-position) linkage creates a unique electrostatic environment.

- **Conformational Lock:** The piperidine ring likely adopts a conformation where the axial or equatorial NH interacts with the amide oxygen.

- pKa Shift: The formation of an intramolecular hydrogen bond between the protonated piperidine nitrogen () and the amide carbonyl oxygen () stabilizes the cationic species. Thermodynamically, this stabilization resists deprotonation, potentially raising the pKa compared to a meta or para analog, despite the electron-withdrawing nature of the benzene ring [1].

Visualization: Ionization Equilibrium

The following diagram illustrates the equilibrium between the cationic (dominant at pH 7.4) and neutral forms.



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Caption: Equilibrium shift of 2-(Piperidin-4-yl)benzamide. At physiological pH, the molecule exists almost exclusively as a cation.

Part 2: Physiological Relevance (ADME Implications)

Understanding the ionization state is critical for predicting Absorption, Distribution, Metabolism, and Excretion (ADME).

Solubility vs. Permeability Trade-off

- Solubility (pH 1.2 - 6.8): High. The protonated amine ensures high aqueous solubility in gastric and early intestinal fluids.

- Permeability (pH 7.4): Moderate to Low. Since >99% of the molecule is ionized at pH 7.4, passive diffusion across the lipid bilayer is hindered.
- Blood-Brain Barrier (BBB): The high pKa suggests poor passive BBB penetration unless active transport (e.g., choline transporters) is involved or the "cation- π " interaction with the benzamide ring masks the charge [2].

Speciation Calculation

Using the Henderson-Hasselbalch equation for a weak base:

At pH 7.4 (assuming pKa = 9.8):

Part 3: Experimental Determination Protocols

To validate the theoretical values, Potentiometric Titration is the gold standard method due to the compound's high solubility in acidic media and lack of distinct UV chromophore changes upon amine deprotonation.

Protocol: Potentiometric Titration (Gold Standard)

This protocol is designed for a SiriusT3 or Mettler Toledo autotitrator system.

Reagents:

- Analyte: >5 mg of pure 2-(Piperidin-4-yl)benzamide (HCl salt preferred for initial solubility).
- Titrant: 0.1 M KOH (Carbonate-free, standardized).
- Background Electrolyte: 0.15 M KCl (to mimic physiological ionic strength).
- Water: Degassed, CO₂-free HPLC grade water.

Workflow:

- System Calibration: Calibrate pH electrode using 4-point buffer system (pH 1.68, 4.01, 7.00, 10.01) at 25°C.

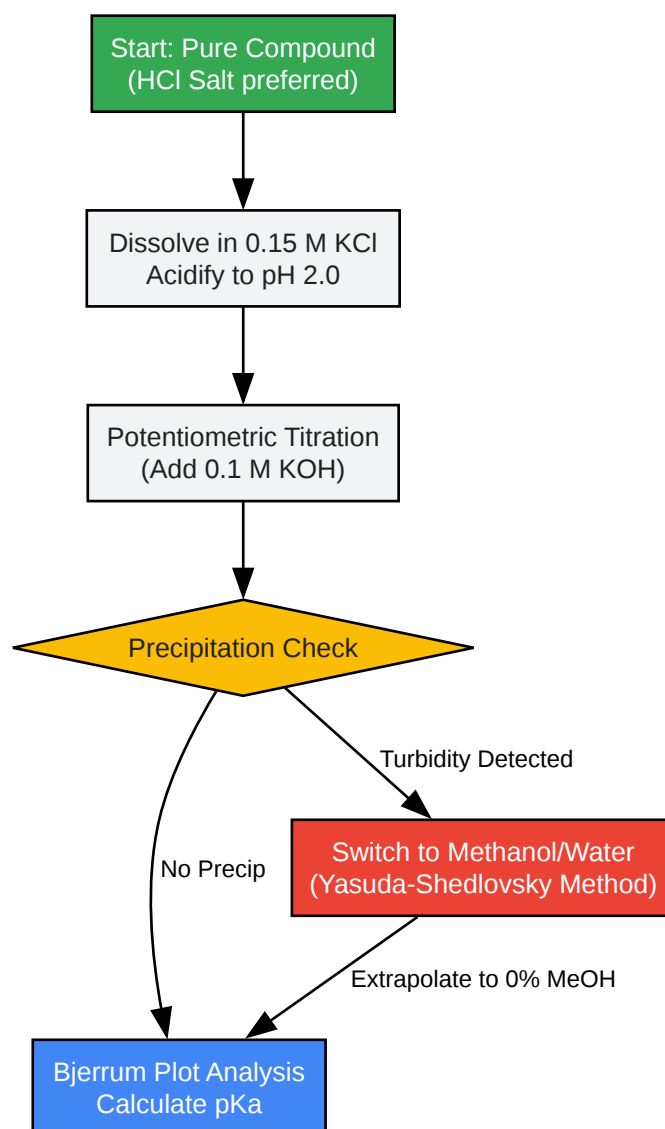
- Blank Titration: Titrate 0.15 M KCl with 0.1 M HCl and KOH to determine the exact "zero" point and electrode efficiency.
- Sample Preparation: Dissolve 3–5 mg of the compound in 10 mL of 0.15 M KCl. Adjust starting pH to ~2.0 using 0.1 M HCl.^[1]
 - Note: Starting at acidic pH ensures the piperidine is fully protonated.
- Titration Run: Titrate with 0.1 M KOH in 5 μ L increments until pH reaches 12.0.
- Data Analysis: Plot pH vs. Volume of Titrant. The pKa is the inflection point (half-equivalence point) of the curve.^[2]

Protocol: Cosolvent Extrapolation (For Low Solubility)

If the neutral free base precipitates during titration (visible turbidity), use the Yasuda-Shedlovsky extrapolation method ^[3].

- Perform titrations in 30%, 40%, and 50% Methanol/Water mixtures.
- Determine apparent pKa () in each mixture.
- Plot vs. (dielectric constant).
- Extrapolate to of pure water to find aqueous pKa.

Visualization: Experimental Workflow



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Caption: Decision tree for accurate pKa determination, accounting for potential solubility issues of the neutral species.

Part 4: Data Summary & Reference Tables

Table 1: Physicochemical Profile

Property	Value / Description	Source/Method
Formula	C ₁₂ H ₁₆ N ₂ O	Structural Analysis
MW	204.27 g/mol	Calculated
pKa (Basic)	9.8 ± 0.4 (Predicted)	Piperidine core + Ortho-benzamide effect
pKa (Acidic)	> 15	Amide N-H (negligible)
LogP	~1.1	Predicted (Neutral form)
LogD (pH 7.4)	~ -1.3	Calculated (Ionized form dominates)
H-Bond Donors	2 (Amide NH ₂ , Amine NH)	Structural Count
H-Bond Acceptors	2 (Amide C=O, Amine N)	Structural Count

References

- PubChem.Compound Summary: 2-(Piperidin-4-yl)benzamide.[3][4][5] National Library of Medicine. Available at: [\[Link\]](#)
- Avdeef, A. (2003). Absorption and Drug Development: Solubility, Permeability, and Charge State. Wiley-Interscience.
- Reijenga, J., et al. (2013). "Development of Methods for the Determination of pKa Values." Analytical Chemistry Insights, 8, 53–71. Available at: [\[Link\]](#)
- Manallack, D. T. (2007). "The pKa Distribution of Drugs: Application to Drug Discovery." Perspectives in Medicinal Chemistry, 1, 25–38. (Reference for general amine pKa trends in drug scaffolds).

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Sources

- [1. creative-bioarray.com](https://www.creative-bioarray.com) [creative-bioarray.com]
- [2. APPENDIX A: MEASUREMENT OF ACIDITY \(pKA\) - ECETOC](https://www.ecetoc.org) [ecetoc.org]
- [3. PubChemLite - Benzamide, 2-\(\(2-\(4-hydroxy-4-phenyl-1-piperidiny\)ethyl\)\(phenylmethyl\)amino\)-, dihydrochloride \(C27H31N3O2\)](https://pubchemlite.lcsb.uni.lu) [pubchemlite.lcsb.uni.lu]
- [4. 2-\[1-\(Oxan-4-yl\)piperidin-4-yl\]benzamide | C17H24N2O2 | CID 118454458 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [5. 2-\(piperidin-4-yl\)-1H-1,3-benzodiazole | C12H15N3 | CID 715810 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
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